

Solubility profile of 4-Chloro-3',4'-dimethoxybenzophenone in common lab solvents.

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Compound of Interest

Compound Name:	4-Chloro-3',4'-dimethoxybenzophenone
Cat. No.:	B039191

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An In-depth Technical Guide to the Solubility Profile of 4-Chloro-3',4'-dimethoxybenzophenone

This technical guide provides a comprehensive overview of the solubility characteristics of **4-Chloro-3',4'-dimethoxybenzophenone**, a crucial parameter for researchers, scientists, and professionals in drug development. Understanding the solubility of this compound in common laboratory solvents is fundamental for its synthesis, purification, formulation, and various experimental applications.

Data Presentation

Qualitative Solubility of 4-Chloro-3',4'-dimethoxybenzophenone

While specific quantitative solubility data for **4-Chloro-3',4'-dimethoxybenzophenone** is not widely available in peer-reviewed literature, qualitative assessments have been reported. The compound is generally soluble in several common organic solvents.

Solvent Name	Chemical Formula	Qualitative Solubility
Chloroform	CHCl ₃	Soluble
Dichloromethane	CH ₂ Cl ₂	Soluble
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Soluble
Ethyl Acetate	C ₄ H ₈ O ₂	Soluble
Methanol	CH ₄ O	Soluble

Quantitative Solubility of Benzophenone (Parent Compound)

To provide a useful frame of reference, the following table presents the quantitative solubility of the parent compound, benzophenone, in a variety of common laboratory solvents at different temperatures. This data, expressed as the mole fraction, can offer valuable insights into the expected solubility behavior of its derivatives like **4-Chloro-3',4'-dimethoxybenzophenone**.

Solvent	Temperature (K)	Mole Fraction (x10 ³)
Methanol	278.15	20.35
298.15	44.27	
318.15	95.54	
Ethanol	278.15	19.87
298.15	42.05	
318.15	88.19	
Acetone	278.15	43.12
298.15	85.43	
318.15	167.89	
Ethyl Acetate	278.15	35.89
298.15	72.98	
318.15	148.56	
Acetonitrile	278.15	18.99
298.15	39.36	
318.15	80.78	
Water	278.15	0.0021
298.15	0.0043	
318.15	0.0087	

Note: Data for benzophenone is adapted from published studies and is intended for comparative purposes.

Experimental Protocols

The determination of a compound's solubility is a fundamental experimental procedure. The "shake-flask" method is a widely recognized and reliable technique for ascertaining the

equilibrium solubility of a solid in a liquid solvent.

Shake-Flask Method for Solubility Determination

This protocol outlines the key steps for determining the solubility of **4-Chloro-3',4'-dimethoxybenzophenone**.

Materials and Equipment:

- **4-Chloro-3',4'-dimethoxybenzophenone**
- High-purity solvents
- Analytical balance
- Thermostatic shaker or water bath
- Vials with airtight seals
- Syringe filters (e.g., 0.22 µm or 0.45 µm)
- Calibrated analytical instrumentation (e.g., HPLC-UV, UV-Vis Spectrophotometer)
- Volumetric glassware

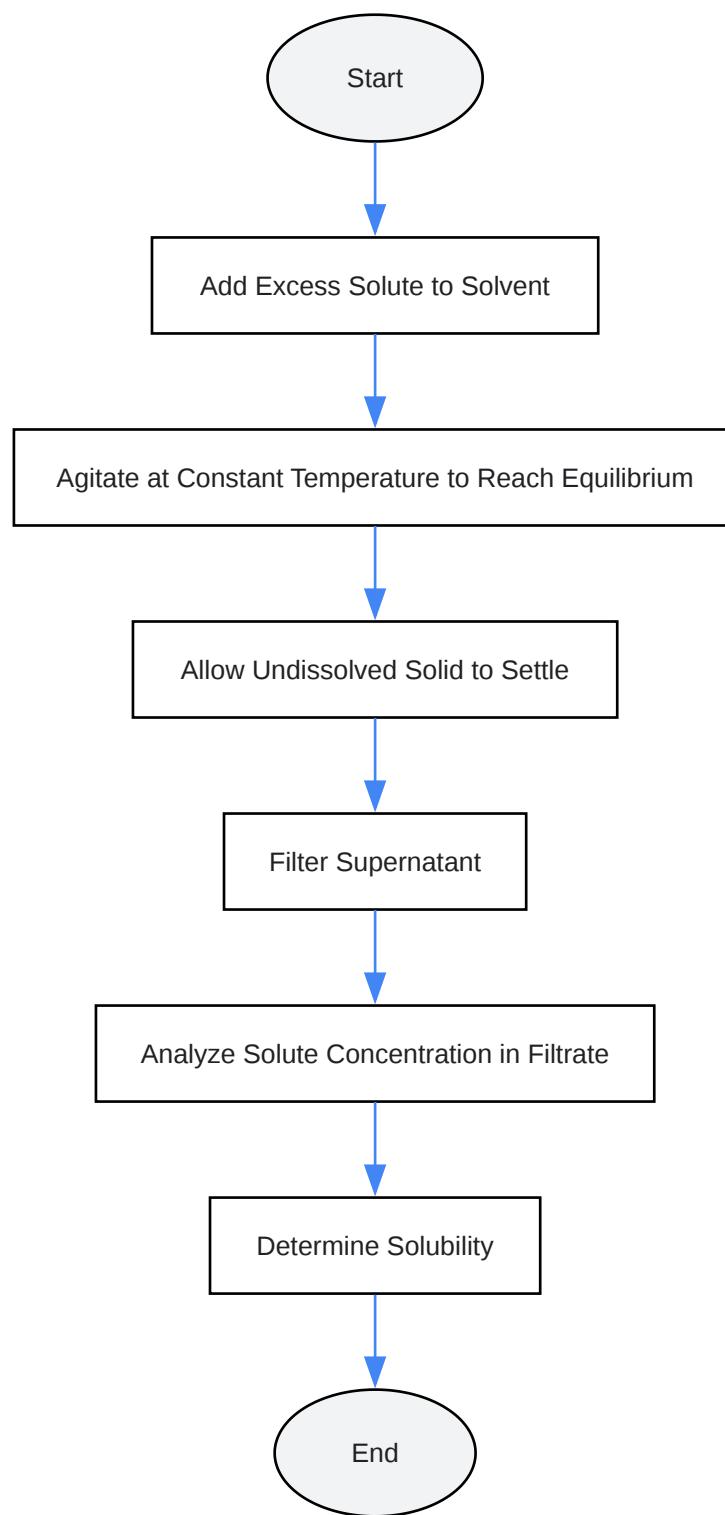
Procedure:

- Preparation of Saturated Solutions: An excess amount of solid **4-Chloro-3',4'-dimethoxybenzophenone** is added to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that the solution reaches saturation.
- Equilibration: The vials are placed in a thermostatic shaker and agitated at a constant temperature for a sufficient period (typically 24 to 72 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Phase Separation: Following equilibration, the vials are left undisturbed at the set temperature to allow the excess solid to sediment.

- Sampling: A sample of the supernatant is carefully withdrawn using a syringe and immediately filtered through a syringe filter to remove any particulate matter.
- Analysis: The concentration of the clear, saturated filtrate is then determined using a suitable and validated analytical method, such as High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectroscopy. Appropriate dilutions may be necessary to bring the concentration within the linear range of the instrument.
- Calculation: The solubility is calculated from the measured concentration of the saturated solution.

Mandatory Visualization

The logical flow of the experimental procedure for determining solubility can be visualized as follows:



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Caption: A generalized workflow for the experimental determination of solubility.

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